

Technical Support Center: 1,5-Anhydro-D-mannitol in Aqueous Solutions

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Compound of Interest

Compound Name: 1,5-anhydro-D-mannitol

Cat. No.: B015279

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on handling **1,5-anhydro-D-mannitol** in aqueous solutions. Find troubleshooting advice, frequently asked questions, and detailed experimental protocols to address challenges you may encounter during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **1,5-anhydro-D-mannitol** in water?

A1: **1,5-Anhydro-D-mannitol** is extremely soluble in water.^[1] Published data indicates a solubility of up to 1000 g/L at 25°C.^[1] This high solubility means that for most research applications, preparing aqueous solutions should be straightforward.

Q2: I'm observing precipitation or incomplete dissolution of **1,5-anhydro-D-mannitol**. What could be the cause?

A2: Given its high intrinsic solubility, precipitation is unusual under standard conditions. Potential causes include:

- **Supersaturation:** Attempting to dissolve the compound at concentrations exceeding its solubility limit, especially at lower temperatures.
- **Common Ion Effect:** The presence of other solutes in your buffer that may reduce the overall solvation capacity.

- Low Temperature: Solubility of most solids in water decreases with temperature. If you are working at temperatures below ambient, solubility will be reduced.
- Incorrect pH: While **1,5-anhydro-D-mannitol** is a neutral molecule and its solubility is not expected to be significantly pH-dependent, extreme pH values can alter the properties of the aqueous medium itself, potentially affecting solubility.

Q3: How does temperature affect the solubility of **1,5-anhydro-D-mannitol**?

A3: While specific data for the temperature-dependent solubility of **1,5-anhydro-D-mannitol** is not readily available, the solubility of similar polyols, such as D-mannitol, increases with temperature. It is reasonable to expect a similar trend for **1,5-anhydro-D-mannitol**. If you are preparing high-concentration solutions, gentle warming can aid dissolution.

Q4: Is the solubility of **1,5-anhydro-D-mannitol** dependent on pH?

A4: **1,5-Anhydro-D-mannitol** is a stable, non-ionizable sugar alcohol.^[2] Therefore, its aqueous solubility is largely independent of pH within typical experimental ranges (pH 3-10).

Q5: Can I use co-solvents to further increase the solubility of **1,5-anhydro-D-mannitol**?

A5: Yes, although it is already highly soluble in water, co-solvents can be used to prepare even more concentrated stock solutions or to improve solubility in complex buffer systems. Common co-solvents for polyols include ethanol and propylene glycol.

Q6: Are there any recommended surfactants to maintain the solubility of **1,5-anhydro-D-mannitol** in formulations?

A6: In situations where **1,5-anhydro-D-mannitol** is part of a complex formulation with less soluble components, non-ionic surfactants such as polysorbates (e.g., Tween® series) or poloxamers can help maintain overall formulation stability and prevent precipitation of any component.

Troubleshooting Guide

Problem	Potential Cause	Suggested Solution
Cloudy solution or visible particles after attempting to dissolve.	1. Incomplete dissolution due to high concentration or low temperature.2. Impurities in the compound or solvent.	1. Gently warm the solution while stirring. Use an ultrasonic bath to aid dissolution.2. Filter the solution through a 0.22 µm or 0.45 µm syringe filter.3. Verify the purity of your 1,5-anhydro-D-mannitol and use high-purity water (e.g., Milli-Q).
Precipitation occurs when the solution is cooled or stored.	The solution was supersaturated at the initial higher temperature.	1. Store the solution at the temperature at which it was prepared.2. If refrigeration is necessary, prepare a less concentrated stock solution.3. Re-dissolve the precipitate by gentle warming before use.
Precipitation upon addition to a buffered solution or cell culture medium.	1. "Salting out" effect due to high salt concentration in the buffer.2. Interaction with other components in the medium.	1. Prepare a more dilute stock solution of 1,5-anhydro-D-mannitol before adding it to the final buffer.2. Add the 1,5-anhydro-D-mannitol solution slowly to the buffer while stirring.3. Consider the use of a small percentage of a co-solvent (e.g., 1-5% ethanol) in your stock solution.

Quantitative Data Summary

Parameter	Value	Conditions	Reference
Aqueous Solubility	1000 g/L	25 °C	[1]
Molecular Weight	164.16 g/mol	N/A	[3]
Melting Point	154-155 °C	N/A	[4]
pH (in deionized water)	~5.76 (for D-mannitol)	Initial solution	[5]

Experimental Protocols

Protocol 1: Thermodynamic Solubility Determination (Shake-Flask Method)

This protocol determines the equilibrium solubility of **1,5-anhydro-D-mannitol**.

Materials:

- **1,5-anhydro-D-mannitol** (solid)
- Aqueous buffer of choice (e.g., phosphate-buffered saline, pH 7.4)
- Scintillation vials or glass tubes with screw caps
- Orbital shaker or rotator in a temperature-controlled environment
- Centrifuge
- Syringes and 0.22 µm syringe filters
- Analytical method for quantification (e.g., HPLC-UV, LC-MS)

Procedure:

- Add an excess amount of solid **1,5-anhydro-D-mannitol** to a vial.
- Add a known volume of the aqueous buffer.

- Seal the vials and place them on a shaker at a constant temperature (e.g., 25°C or 37°C).
- Equilibrate the samples for 24-48 hours to ensure equilibrium is reached.
- After equilibration, let the vials stand to allow the excess solid to settle.
- Carefully withdraw an aliquot of the supernatant without disturbing the solid.
- Filter the aliquot through a 0.22 μm syringe filter to remove any remaining microcrystals.
- Quantify the concentration of **1,5-anhydro-D-mannitol** in the filtrate using a validated analytical method.

Protocol 2: Preparation of a High-Concentration Stock Solution

Materials:

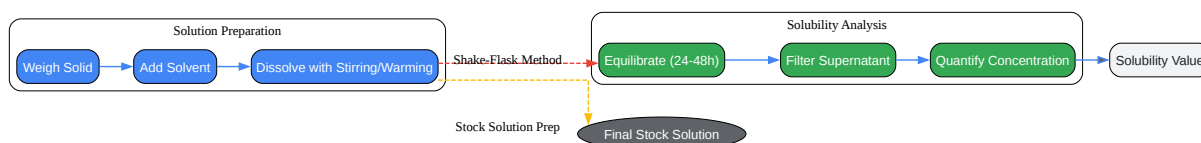
- **1,5-anhydro-D-mannitol** (solid)
- High-purity water or desired buffer
- Volumetric flask
- Magnetic stirrer and stir bar
- Hot plate (optional, for gentle warming)

Procedure:

- Weigh the desired amount of **1,5-anhydro-D-mannitol**.
- Add it to a volumetric flask of the appropriate size.
- Add approximately 70-80% of the final volume of the solvent.
- Place the flask on a magnetic stirrer and stir until the solid is completely dissolved.
- If dissolution is slow, gently warm the solution to no more than 40-50°C.

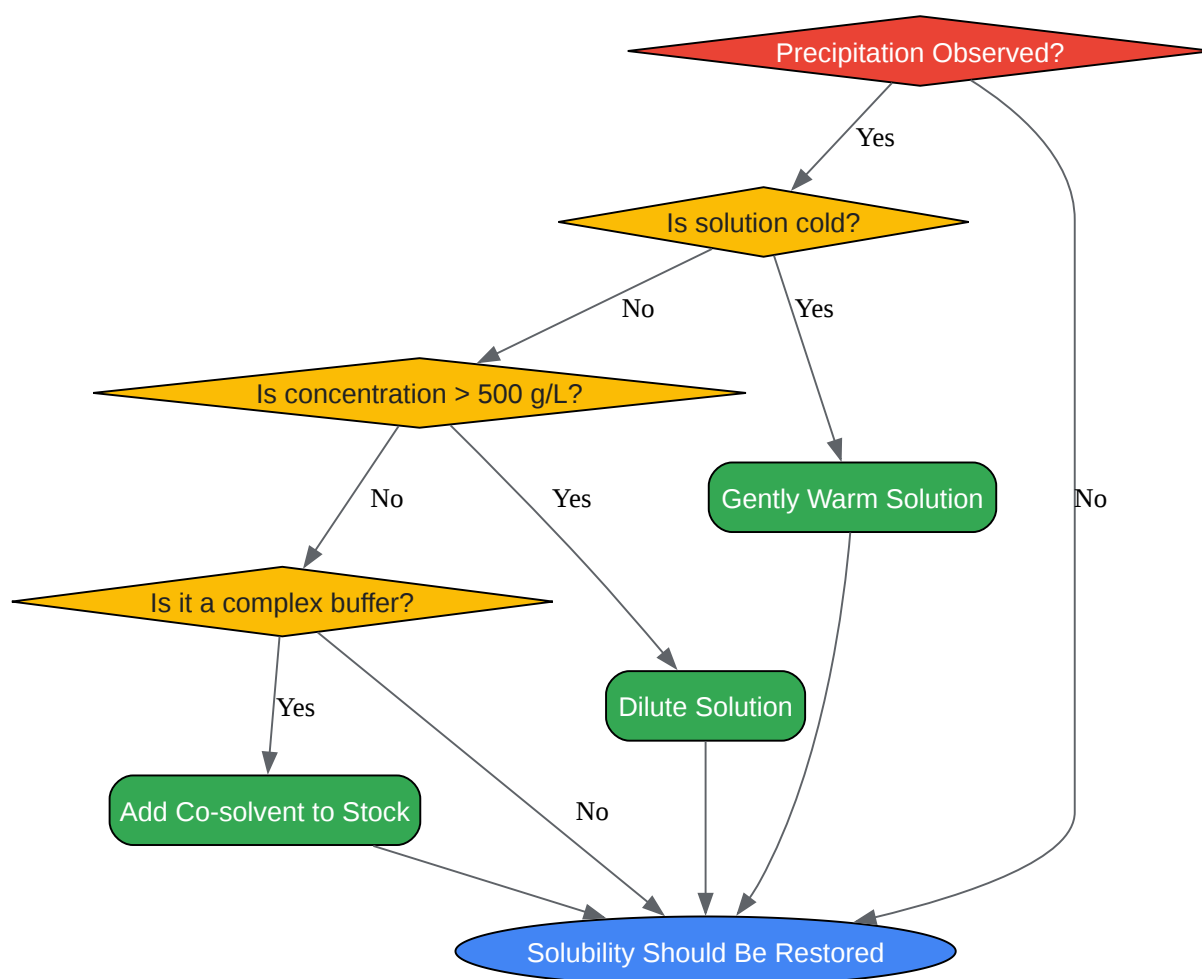
- Once dissolved, allow the solution to cool to room temperature.
- Add the solvent to the final volume mark.
- Mix thoroughly by inverting the flask several times.
- For sterile applications, filter the final solution through a 0.22 μm sterile filter.

Visualizations



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Caption: Workflow for preparing solutions and determining solubility.



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Caption: Troubleshooting logic for precipitation issues.

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